

Preparing Mito-TEMPO Stock Solutions: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Mito-TEMPO

Cat. No.: B15608323

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Application Note

Mito-TEMPO is a mitochondria-targeted antioxidant crucial for research in oxidative stress and mitochondrial dysfunction. As a derivative of TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) conjugated to a triphenylphosphonium cation, it readily accumulates within mitochondria. This document provides detailed protocols for the preparation of **Mito-TEMPO** stock solutions for use in various experimental settings, ensuring consistency and reproducibility in research applications.

Chemical Properties and Solubility

Mito-TEMPO is typically supplied as a white to light brown crystalline solid. Accurate preparation of stock solutions requires an understanding of its key chemical properties.

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₅ N ₂ O ₂ P·Cl (anhydrous)	[1]
C ₂₉ H ₃₅ N ₂ O ₂ P·Cl·H ₂ O (hydrate)	[2]	
Molecular Weight	510.03 g/mol (anhydrous)	[1][3][4]
528.04 g/mol (hydrate)	[2]	
Purity	≥95% to ≥98% (HPLC)	[4][5]

Solubility Data:

The solubility of **Mito-TEMPO** varies significantly depending on the solvent. Researchers should select a solvent appropriate for their specific experimental needs, considering both the desired concentration and downstream applications.

Solvent	Solubility	Concentration (mM)	Notes	Source
Water	~5 mg/mL	~9.8	Aqueous solutions are not recommended for long-term storage.	[5]
10 mg/mL	~19.6	-	[4]	
60 mg/mL	~117.6	Sonication may be required.	[1][6]	
DMSO	~10 mg/mL	~19.6	-	[5]
100 mg/mL	~196.1	Use fresh, moisture-free DMSO. Sonication may be required.	[3][6]	
255 mg/mL	~500.0	Sonication is recommended.	[1]	
Ethanol	~15 mg/mL	~29.4	Purge with an inert gas.	[5]
DMF	~15 mg/mL	~29.4	Purge with an inert gas.	[5]
PBS (pH 7.2)	~5 mg/mL	~9.8	Not recommended for storage beyond one day.	[5]

Experimental Protocols

Materials and Equipment

- Mito-TEMPO powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water
- Ethanol (anhydrous)
- Dimethylformamide (DMF)
- Phosphate-buffered saline (PBS), pH 7.2
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Analytical balance

Preparation of High-Concentration Stock Solution in DMSO (Recommended for most applications)

This protocol describes the preparation of a 100 mM **Mito-TEMPO** stock solution in DMSO.

- **Acclimatization:** Allow the **Mito-TEMPO** vial to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Mito-TEMPO** powder using an analytical balance. For example, to prepare 1 mL of a 100 mM solution (using the anhydrous molecular weight of 510.03 g/mol), you would need 51.0 mg of **Mito-TEMPO**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **Mito-TEMPO** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator for a few minutes to aid dissolution, especially for higher concentrations.[\[1\]](#)

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles. Store the aliquots at -20°C or -80°C.[7] For long-term storage (up to 2 years), -80°C is recommended.[7]

Preparation of Aqueous Stock Solution

For experiments where organic solvents are not suitable, an aqueous stock solution can be prepared. However, it is important to note that aqueous solutions of **Mito-TEMPO** are less stable and should ideally be prepared fresh for each experiment.[5]

- Weighing: Weigh the desired amount of **Mito-TEMPO** powder.
- Dissolution: Add sterile, nuclease-free water or PBS (pH 7.2) to the powder.
- Mixing: Vortex thoroughly. Sonication can be used to facilitate dissolution.
- Use: Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.[5]

Storage and Stability

Proper storage is critical to maintain the activity of **Mito-TEMPO**.

Form	Storage Temperature	Stability	Source
Powder	-20°C	≥ 3 years	[1]
In Solvent (DMSO)	-20°C	1 year	[7]
-80°C	2 years	[7]	
Aqueous Solution	4°C	Not recommended for more than one day	[5]

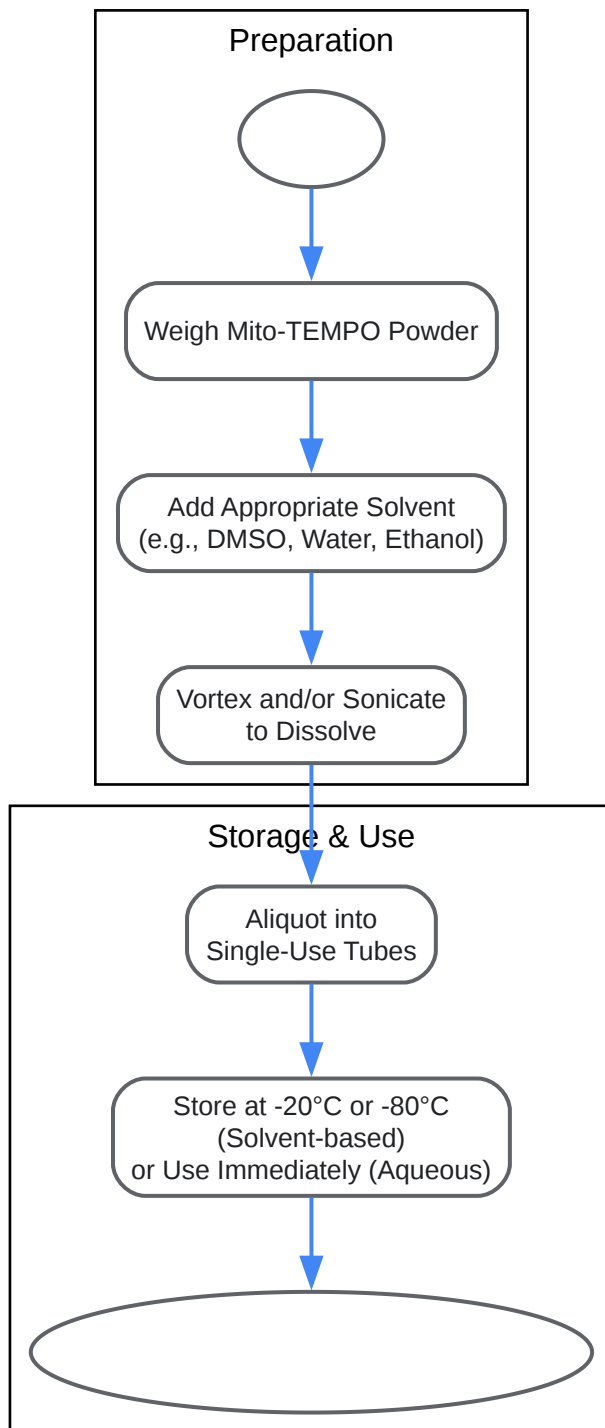
Important Considerations:

- Hygroscopic Nature: **Mito-TEMPO** powder can be hygroscopic. Store it in a desiccator.

- Light Sensitivity: Protect the stock solution from light.
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of the stock solution to prevent degradation.^[7]

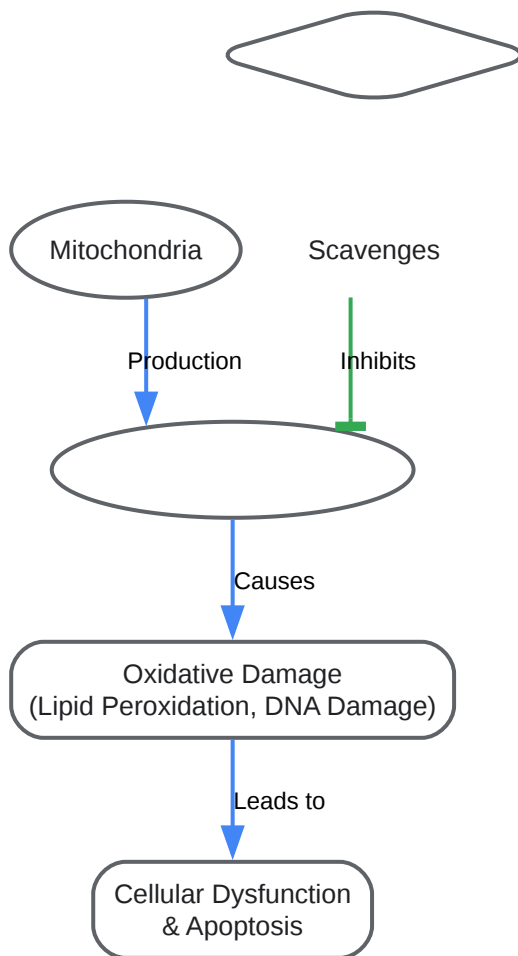
Diagrams

Workflow for Preparing Mito-TEMPO Stock Solution

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Caption: Workflow for preparing **Mito-TEMPO** stock solution.

Mito-TEMPO Mechanism of Action



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